

(Dimethylaminomethyl)ferrocene: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (Dimethylaminomethyl)ferrocene

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Introduction

(Dimethylaminomethyl)ferrocene, a prominent derivative of the archetypal sandwich compound ferrocene, stands as a cornerstone in the edifice of modern organometallic chemistry. Its unique structural and electronic properties, coupled with its facile derivatization, have rendered it an invaluable precursor in a multitude of applications, ranging from the synthesis of sophisticated ligands for asymmetric catalysis to the development of novel therapeutic agents. This guide provides an in-depth exploration of

(Dimethylaminomethyl)ferrocene, covering its fundamental properties, synthesis, reactivity, and key applications, with a particular focus on its role in drug development and catalysis.

Core Properties and Identification

(Dimethylaminomethyl)ferrocene is an air-stable, dark-orange to brown, oily liquid that is soluble in common organic solvents.^{[1][2]} Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value	References
CAS Number	1271-86-9	[2]
Molecular Formula	C ₁₃ H ₁₇ FeN	[3]
Molecular Weight	243.13 g/mol	[3]
Appearance	Orange oil / Brown to dark brown liquid	[1][2]
Boiling Point	124-128 °C at 2.5 mmHg	
Density	1.228 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.59	
Solubility	Soluble in common organic solvents; difficult to mix with water.	[1]

Synthesis of (Dimethylaminomethyl)ferrocene

The most common and efficient method for the preparation of **(Dimethylaminomethyl)ferrocene** is the aminomethylation of ferrocene. A well-established procedure, adapted from the synthesis of its methiodide salt, is detailed below.[4][5]

Experimental Protocol: Aminomethylation of Ferrocene

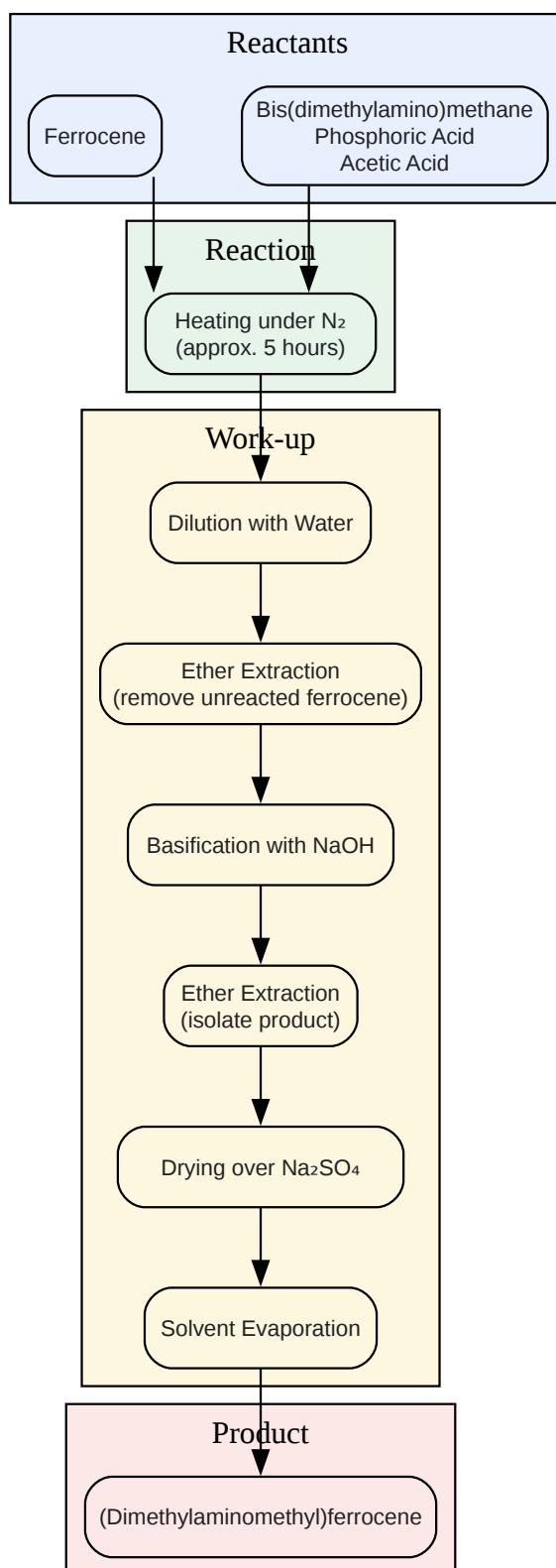
Reagents:

- Ferrocene
- Bis(dimethylamino)methane
- Phosphoric Acid
- Acetic Acid
- Diethyl ether

- Sodium hydroxide
- Sodium sulfate
- Nitrogen gas (for inert atmosphere)

Procedure:

- To a well-stirred solution of bis(dimethylamino)methane and phosphoric acid in acetic acid in a three-necked round-bottomed flask equipped with a condenser, a nitrogen inlet, and a mechanical stirrer, add ferrocene.[4]
- Heat the resulting suspension on a steam bath under a slow stream of nitrogen for approximately 5 hours.[4] The reaction mixture will turn into a dark-amber solution.
- Allow the reaction mixture to cool to room temperature and then dilute it with water.[4][5]
- Remove any unreacted ferrocene by extracting the solution with diethyl ether (three portions).[4][5]
- Cool the aqueous solution in an ice water bath and make it alkaline by the gradual addition of sodium hydroxide pellets. The tertiary amine, **(Dimethylaminomethyl)ferrocene**, will separate as an oil.[4][5]
- Extract the mixture with diethyl ether (three portions).[4][5]
- Wash the combined organic layers with water and dry over anhydrous sodium sulfate.[4][5]
- Remove the solvent under reduced pressure to obtain crude **(Dimethylaminomethyl)ferrocene** as a dark-red mobile liquid.[4] Further purification can be achieved by vacuum distillation.



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Caption: Synthesis workflow for **(Dimethylaminomethyl)ferrocene**.

Spectroscopic Characterization

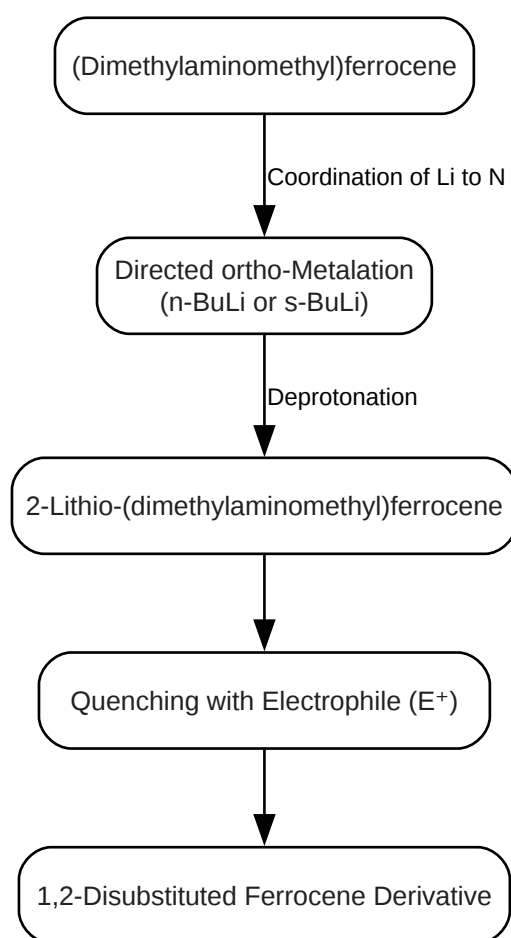
The structure of **(Dimethylaminomethyl)ferrocene** can be unequivocally confirmed by nuclear magnetic resonance (NMR) spectroscopy.

¹ H NMR (CDCl ₃)	Chemical Shift (δ, ppm)	Assignment	References
Singlet	~4.12	Unsubstituted Cp ring (5H)	[6]
Multiplet	~4.10	Substituted Cp ring (4H)	[7]
Singlet	~3.28	Methylene protons (-CH ₂ -)	[6]
Singlet	~2.16	Methyl protons (-N(CH ₃) ₂)	[6]

¹³ C NMR (CDCl ₃)	Chemical Shift (δ, ppm)	Assignment	References
~85.4	C-substituted on Cp ring	[8]	
~70.2	CH on substituted Cp ring	[8]	
~68.7	CH on unsubstituted Cp ring	[8]	
~57.0	Methylene carbon (-CH ₂ -)	[8]	
~44.8	Methyl carbons (-N(CH ₃) ₂)	[8]	

Key Reactivity: Directed Ortho-Metalation (DoM)

A cornerstone of the synthetic utility of **(Dimethylaminomethyl)ferrocene** is its ability to undergo directed ortho-metalation (DoM). The dimethylaminomethyl group acts as a powerful directing group, facilitating the deprotonation of the adjacent ortho-position on the cyclopentadienyl ring by a strong base, typically an organolithium reagent like n-butyllithium or sec-butyllithium.^[9] This regioselective metalation generates a highly reactive 2-lithio-**(dimethylaminomethyl)ferrocene** intermediate, which can be quenched with a wide array of electrophiles to introduce a second substituent at the 2-position, yielding 1,2-disubstituted ferrocene derivatives.



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Caption: Directed ortho-metalation of **(Dimethylaminomethyl)ferrocene**.

This lithiated intermediate readily reacts with a variety of electrophiles, including:

- Aldehydes and Ketones: To form secondary and tertiary alcohols, respectively.^[10]

- Esters and Acid Halides: To yield ketones after an initial addition-elimination sequence.[\[11\]](#)
- Alkyl Halides: To introduce alkyl substituents.
- Carbon Dioxide: To produce carboxylic acids.
- Phosphorus and Silicon Halides: To generate phosphine and silane derivatives, which are crucial for ligand synthesis.

Applications in Drug Development

The ferrocene scaffold has garnered significant interest in medicinal chemistry due to its unique physicochemical properties, such as stability, lipophilicity, and redox activity.

(Dimethylaminomethyl)ferrocene serves as a key starting material for the synthesis of several promising therapeutic agents.

Antimalarial Agents: The Case of Ferroquine

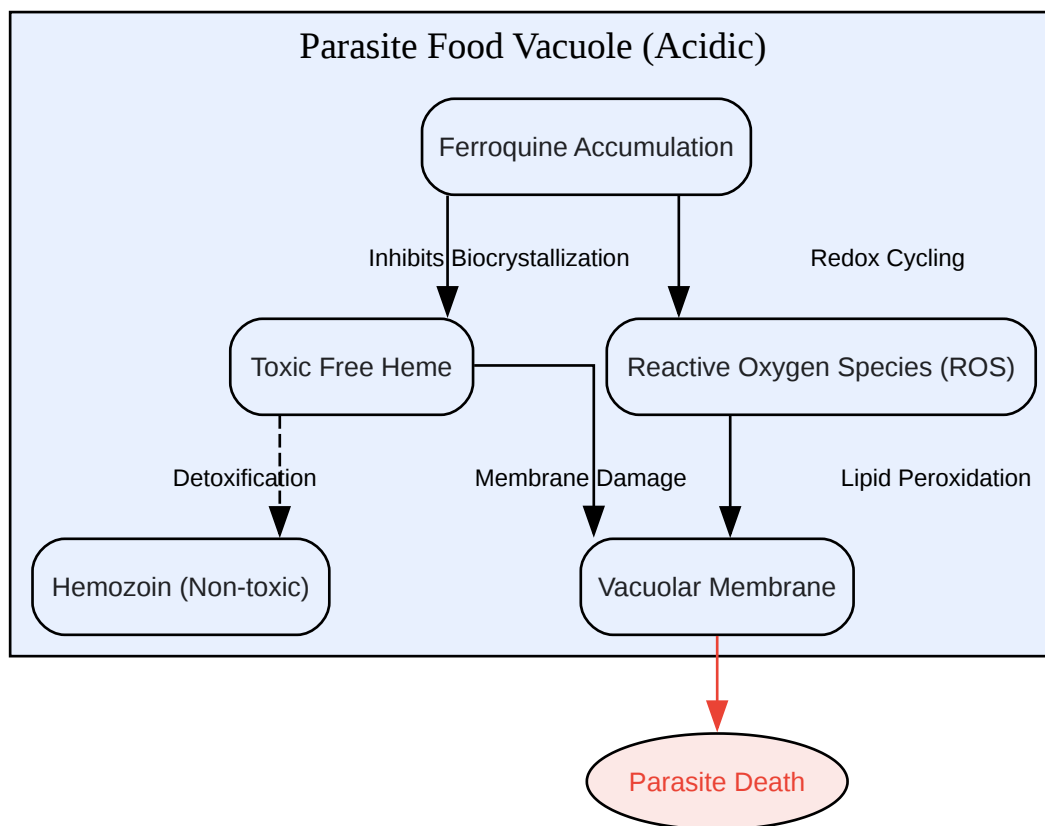
(Dimethylaminomethyl)ferrocene is a precursor to the antimalarial drug candidate ferroquine (FQ, SSR97193).[\[12\]](#)[\[13\]](#) Ferroquine is a ferrocenyl analog of chloroquine and has demonstrated potent activity against chloroquine-resistant strains of *Plasmodium falciparum*.
[\[12\]](#)[\[13\]](#)

Mechanism of Action:

The enhanced efficacy of ferroquine is attributed to a multifactorial mechanism:

- **Inhibition of Hemozoin Formation:** Like chloroquine, ferroquine is a weak base that accumulates in the acidic food vacuole of the parasite. Here, it inhibits the biocrystallization of heme into hemozoin, leading to the buildup of toxic free heme.[\[14\]](#)[\[15\]](#) Ferroquine is an even more potent inhibitor of β -hematin (synthetic hemozoin) formation than chloroquine.[\[14\]](#)
- **Overcoming Resistance:** The lipophilic ferrocene moiety is believed to play a crucial role in overcoming chloroquine resistance.[\[12\]](#)[\[14\]](#) At the cytosolic pH of the parasite, ferroquine is significantly more lipophilic than chloroquine, which may hinder its efflux by the mutated transporter proteins responsible for chloroquine resistance.[\[13\]](#)

- **Generation of Reactive Oxygen Species (ROS):** The ferrocene moiety can participate in redox reactions, leading to the generation of cytotoxic reactive oxygen species within the parasite's digestive vacuole, contributing to its death.[12][14]
- **Lipid Targeting:** Ferroquine has been suggested to interact with lipids in the parasite's membranes, further contributing to its antimalarial activity.[12]



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Caption: Proposed mechanism of action of Ferroquine.

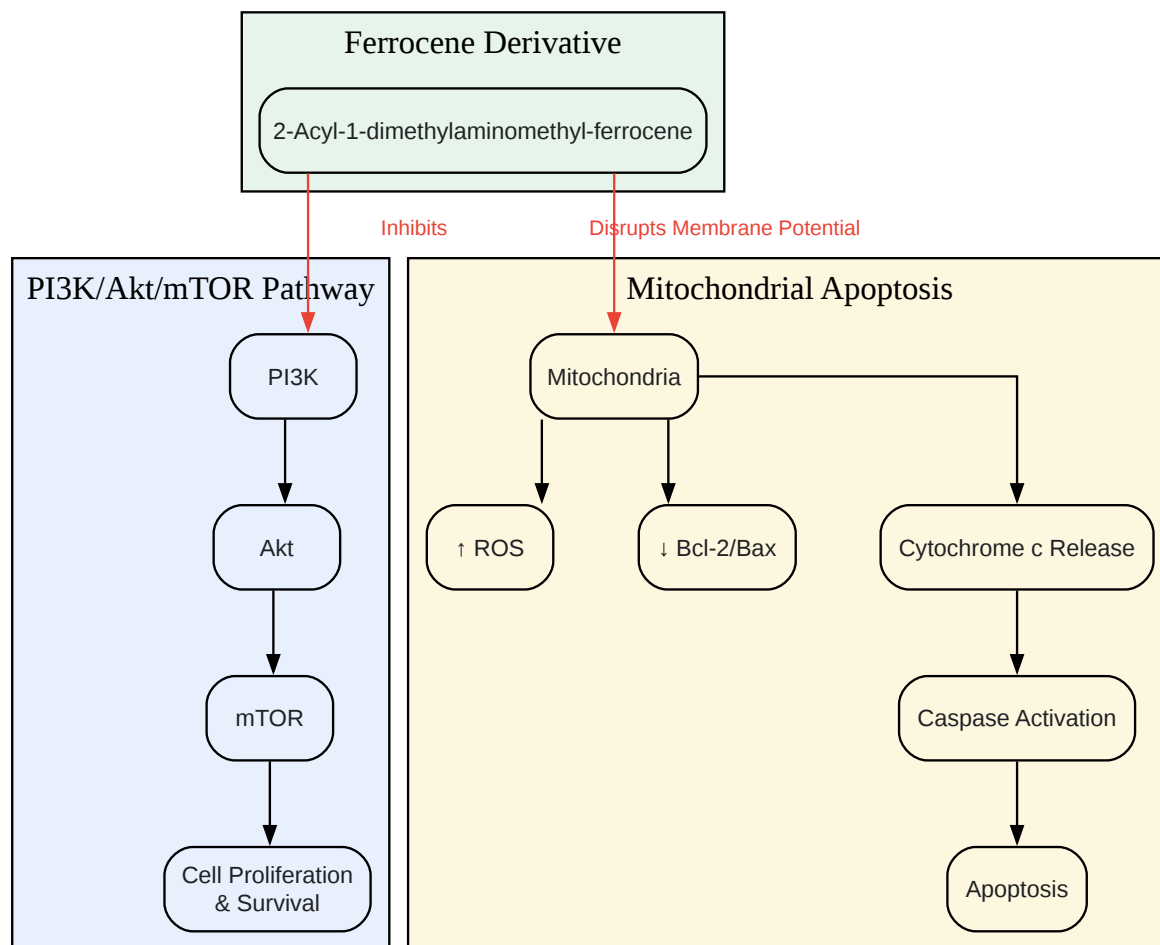
Anticancer Agents

Derivatives of **(Dimethylaminomethyl)ferrocene** have also emerged as promising anticancer agents. Specifically, 2-acyl-1-dimethylaminomethyl-ferrocenes have shown potent cytotoxic activity against various cancer cell lines, including T-cell acute lymphoblastic leukemia (T-ALL). [16][17]

Mechanism of Action:

These compounds induce cancer cell death through a combination of apoptosis induction and cell cycle arrest:

- **Mitochondria-Dependent Apoptosis:** The ferrocene derivatives trigger apoptosis by disrupting the mitochondrial membrane potential, leading to an increase in intracellular reactive oxygen species (ROS), a decrease in the Bcl-2/Bax ratio, the release of cytochrome c, and the subsequent activation of caspases-9 and -3.[1][18]
- **Cell Cycle Arrest via PI3K/Akt/mTOR Pathway Inhibition:** These compounds have been shown to arrest the cell cycle at the G0/G1 phase by inhibiting the PI3K/Akt/mTOR signaling pathway.[1][18] This pathway is a critical regulator of cell proliferation, growth, and survival, and its dysregulation is a hallmark of many cancers.[19][20] The ferrocene derivatives down-regulate the expression of key proteins in this pathway, such as p-Akt, p-mTOR, and their downstream effectors.[1][17]



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Caption: Anticancer mechanism of 2-acyl-1-dimethylaminomethyl-ferrocene derivatives.

Applications in Asymmetric Catalysis

The ability to generate planar chiral 1,2-disubstituted ferrocenes from **(Dimethylaminomethyl)ferrocene** is of paramount importance in the field of asymmetric catalysis. These C₂-symmetric and non-symmetric ferrocene derivatives serve as scaffolds for some of the most successful classes of chiral ligands.

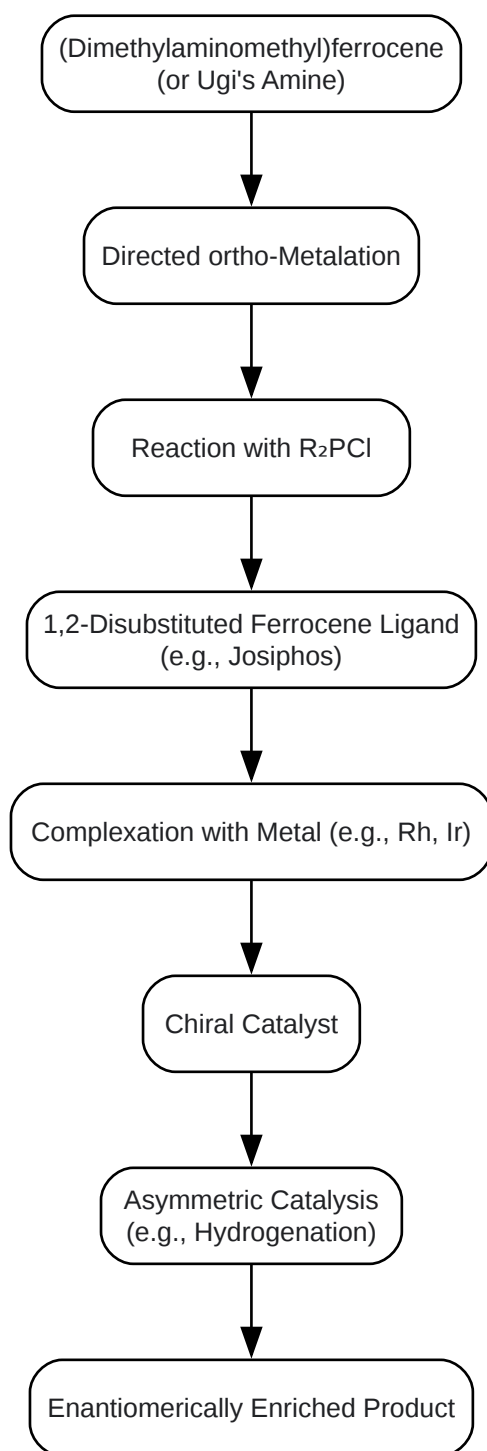
A notable example is the synthesis of Josiphos ligands, which are a class of highly efficient and versatile diphosphine ligands.^[21] The synthesis of Josiphos ligands often starts from the chiral

analog of **(Dimethylaminomethyl)ferrocene**, known as Ugi's amine ((R)- or (S)-N,N-Dimethyl-1-ferrocenylethylamine).^{[13][22]} The principles of directed ortho-metalation followed by substitution are central to the synthesis of these ligands.

Complexes of Josiphos ligands with transition metals, particularly rhodium and iridium, are highly effective catalysts for a variety of asymmetric transformations, including:

- **Asymmetric Hydrogenation:** Rhodium-Josiphos complexes are widely used for the enantioselective hydrogenation of C=C, C=O, and C=N bonds, providing access to chiral alcohols, amines, and other valuable building blocks with high enantioselectivities.^{[21][23]}^[24] For instance, a Rh-Josiphos catalyst is employed in the industrial synthesis of the herbicide (S)-metolachlor via the asymmetric hydrogenation of an imine.^[21]
- **Asymmetric Hydroformylation and Hydrosilylation:** These ligands have also found application in other important carbon-carbon and carbon-heteroatom bond-forming reactions.

The success of Josiphos and other ferrocene-based ligands stems from their unique combination of steric bulk, electronic tunability, and the rigid chiral environment provided by the ferrocene backbone.



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Caption: From **(Dimethylaminomethyl)ferrocene** to asymmetric catalysis.

Safety and Handling

(Dimethylaminomethyl)ferrocene is an irritant to the skin and eyes. Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. In case of contact, flush the affected area with copious amounts of water.

Conclusion

(Dimethylaminomethyl)ferrocene is far more than a simple derivative of ferrocene; it is a versatile and powerful building block that has significantly impacted both academic research and industrial applications. Its straightforward synthesis and, most importantly, its predictable reactivity through directed ortho-metalation, provide a reliable entry point to a vast array of functionalized ferrocenes. These derivatives have proven to be of immense value as precursors to life-saving drugs like the antimalarial ferroquine, as novel anticancer agents, and as highly effective ligands for asymmetric catalysis. The continued exploration of the chemistry of **(Dimethylaminomethyl)ferrocene** and its derivatives promises to unlock further innovations in the fields of medicine, materials science, and catalysis.

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